

methyl citrate chemical structure and properties

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Compound Name: Methyl citrate

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An In-depth Technical Guide to **Methyl Citrate**: Chemical Structures, Properties, and Biological Significance

Introduction

The term "**methyl citrate**" can refer to several distinct chemical entities, primarily the methyl esters of citric acid—monomethyl citrate, dimethyl citrate, and trimethyl citrate—as well as 2-methylcitric acid, a key intermediate in a metabolic pathway. This guide provides a comprehensive overview of the chemical structures, physicochemical properties, and relevant biological pathways associated with these molecules, tailored for researchers, scientists, and drug development professionals.

Chemical Structures and Nomenclature

The ambiguity of the term "**methyl citrate**" necessitates a clear distinction between its various forms. The degree of esterification of citric acid's three carboxylic acid groups with methyl groups determines the specific **methyl citrate** ester. 2-Methylcitric acid, in contrast, is a structural isomer of citric acid with an additional methyl group.

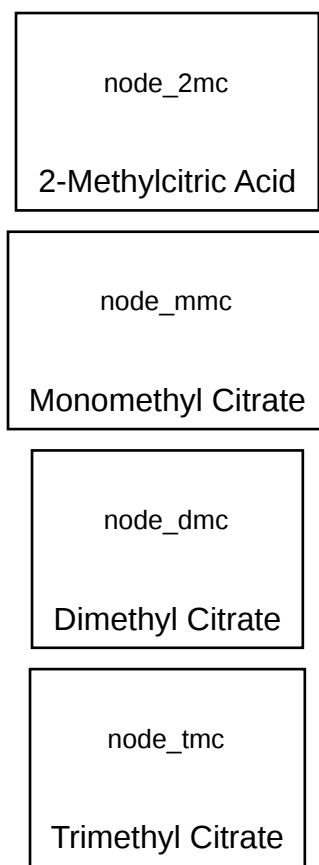


Figure 1. Chemical Structures of Methyl Citrate Derivatives

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Caption: Figure 1. Chemical Structures of **Methyl Citrate** Derivatives.

Physicochemical Properties of Methyl Citrate Esters

The physical and chemical properties of **methyl citrate** esters vary with the number of methyl groups. The following tables summarize the key quantitative data for trimethyl, dimethyl, and monomethyl citrate.

Trimethyl Citrate

Trimethyl citrate is the fully esterified form of citric acid with methanol.[1] It is also known as trimethyl 2-hydroxy-1,2,3-propanetricarboxylate.[2]

Property	Value	Reference
Molecular Formula	C ₉ H ₁₄ O ₇	[2]
Molecular Weight	234.2 g/mol	[2][3]
Melting Point	75-82 °C	[1]
Boiling Point	176 °C at 16 mmHg	[1][2]
Water Solubility	53.2 g/L at 20 °C	[2][4]
pKa	10.43 ± 0.29 (Predicted)	[2]
Flash Point	79.2 °C	[2][5]
Vapor Pressure	0.00732 mmHg at 25°C	[2]
Appearance	White to off-white crystals	[1]

Dimethyl Citrate

Dimethyl citrate exists in isomeric forms depending on which two of the three carboxyl groups are esterified. 1,5-dimethyl citrate is a common isomer.[6][7]

Property	Value	Reference
Molecular Formula	C ₈ H ₁₂ O ₇	[7]
Molecular Weight	220.18 g/mol	[7]
Melting Point	>115 °C (decomposes)	[7]
Solubility	Soluble in DMSO, slightly soluble in Methanol	[7]
Appearance	White to off-white solid	[7]

Monomethyl Citrate

Monomethyl citrate has one of the three carboxylic acid groups of citric acid esterified.

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ O ₇	[8]
Molecular Weight	206.15 g/mol	
IUPAC Name	2-hydroxy-3-(methoxycarbonyl)propane-1,2-dicarboxylic acid	[8]

Physicochemical Properties of 2-Methylcitric Acid

2-Methylcitric acid is a tricarboxylic acid and a key metabolite in the methylcitrate cycle.[9][10]

Property	Value	Reference
Molecular Formula	C ₇ H ₁₀ O ₇	[9][10]
Molecular Weight	206.15 g/mol	[10]
IUPAC Name	2-hydroxybutane-1,2,3-tricarboxylic acid	[9]
Synonyms	2-methylcitrate	[10]

Experimental Protocols

Synthesis of Trimethyl Citrate

A common method for synthesizing **trimethyl citrate** is through the esterification of citric acid with methanol using an acid catalyst.[1][11]

Protocol:

- A mixture of citric acid, methanol, and a catalytic amount of p-toluenesulfonic acid is heated under reflux for 3-6 hours.[11]
- Following the initial reaction, methanol is recovered by distillation at atmospheric pressure. [11]

- Water produced during the esterification is removed by distillation under reduced pressure.
[\[11\]](#)
- Fresh methanol is added to the residue, and the reflux and distillation steps are repeated for a total of 3-6 cycles to drive the reaction to completion.[\[11\]](#)
- After the final cycle, water is added to the cooled residue to dissolve any remaining starting materials.
- The product, **trimethyl citrate**, is then isolated by crystallization upon cooling.[\[1\]](#) This multi-cycle process helps to achieve a high yield (over 80%) and purity (above 98%).[\[1\]](#)

Analysis of 2-Methylcitric Acid in Dried Blood Spots

A sensitive method for the quantification of 2-methylcitric acid (MCA), a biomarker for certain metabolic disorders, in dried blood spots (DBS) has been developed using liquid chromatography-tandem mass spectrometry (LC-MS/MS).[\[12\]](#)

Protocol:

- Sample Preparation: A 3.2-mm disc is punched from a dried blood spot sample.[\[12\]](#)
- Derivatization: The DBS disc is directly used for derivatization without a separate extraction step. The derivatizing agent, 4-[2-(N,N-dimethylamino)ethylaminosulfonyl]-7-(2-aminoethylamino)-2,1,3-benzoxadiazole (DAABD-AE), is added to the sample. This reaction creates a more hydrophobic and highly ionizable derivative of MCA suitable for positive ion mode ESI-MS/MS.[\[12\]](#)
- The derivatization reaction is carried out at 65°C for 45 minutes.[\[12\]](#)
- LC-MS/MS Analysis: The resulting reaction mixture is directly analyzed by LC-MS/MS. The total run time is approximately 7 minutes, with MCA eluting at around 2.3 minutes.[\[12\]](#)
- Quantification: Calibration standards are prepared by spiking whole blood with known concentrations of MCA, spotting it onto collection paper, and allowing it to dry.[\[12\]](#) Quality control samples are also prepared and analyzed alongside the unknown samples.[\[12\]](#)

Biological Significance and Signaling Pathways

The Methylcitrate Cycle

The methylcitrate cycle is a metabolic pathway found in various bacteria and fungi that is crucial for the metabolism of propionyl-CoA, a toxic intermediate generated from the breakdown of odd-chain fatty acids and certain amino acids.^[13] This cycle is analogous in some respects to the tricarboxylic acid (TCA) cycle.^{[14][15]} The key steps are as follows:

- **Condensation:** Propionyl-CoA condenses with oxaloacetate to form 2-methylcitrate, a reaction catalyzed by methylcitrate synthase.^{[13][14]}
- **Isomerization:** 2-methylcitrate is dehydrated to 2-methyлаconitate by methylcitrate dehydratase and then rehydrated by aconitase to form 2-methylisocitrate.^[13]
- **Cleavage:** 2-methylisocitrate is cleaved by methylisocitrate lyase into succinate and pyruvate.^[13]

Succinate can then enter the TCA cycle, while pyruvate can be used for energy production or biosynthesis.^[13]

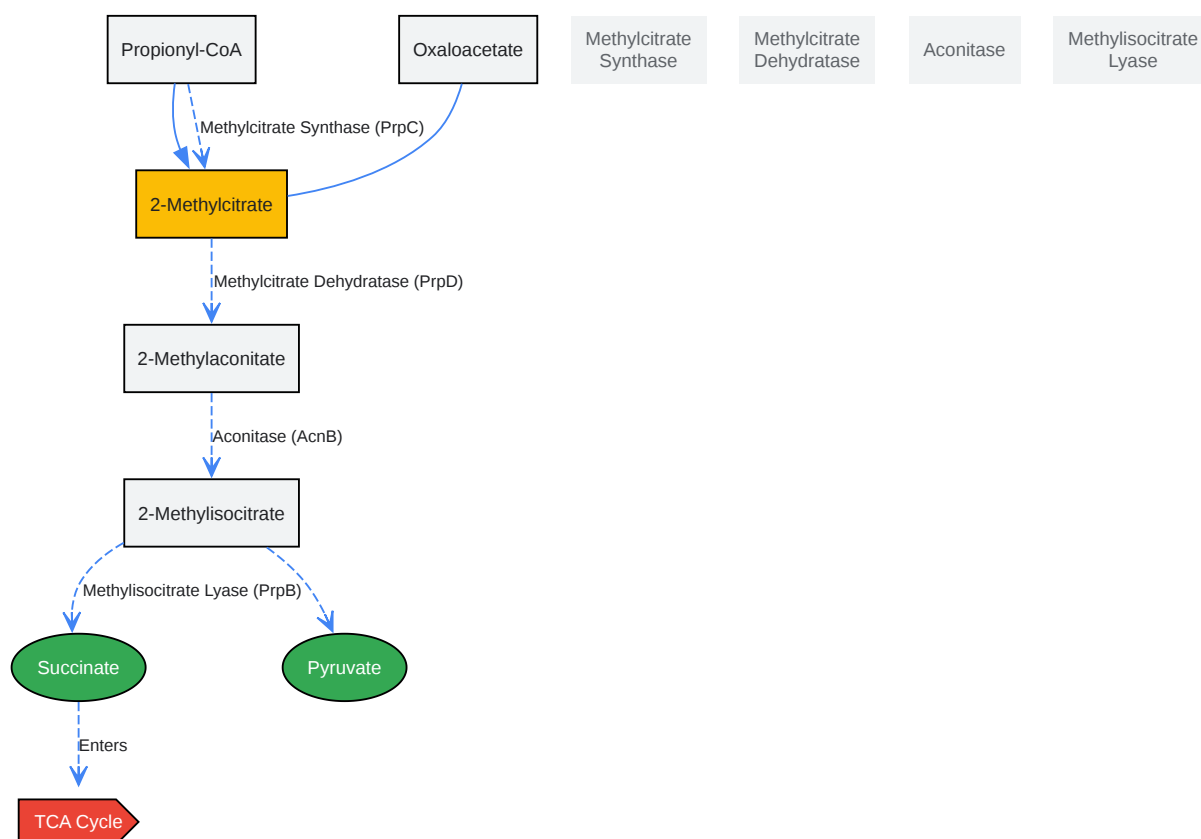


Figure 2. The Methylcitrate Cycle

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Caption: Figure 2. The Methylcitrate Cycle.

The methylcitrate cycle is essential for detoxification of propionyl-CoA in many microorganisms and is a target for the development of anti-infective drugs, as this pathway is absent in humans. [14][15] Methylcitrate synthase, in particular, has been identified as a promising drug target.[14] [16]

2-Methylcitric Acid as a Biomarker

Elevated levels of 2-methylcitric acid in bodily fluids are a key diagnostic marker for inborn errors of propionate metabolism, such as propionic acidemia and methylmalonic aciduria.[12] [17] In these disorders, the impaired metabolism of propionyl-CoA leads to its accumulation and subsequent conversion to 2-methylcitric acid.[17]

Biological Activity of Methyl Citrate Esters

Some **methyl citrate** esters have shown biological activity. For instance, certain **methyl citrate** derivatives isolated from the fruits of *Opuntia ficus-indica* have been found to be inhibitors of monoamine oxidase B (MAO-B), with an IC_{50} value of 0.23 mM for what is described as "**methyl citrate**".[18] This suggests potential applications in medicinal chemistry.[1] **Trimethyl citrate** is also used as a non-toxic plasticizer and a chemical intermediate in the synthesis of various compounds.[2][4]

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